

Application Notes & Protocols: Comprehensive Analytical Characterization of Ethyl 2-amino-3-methoxyisonicotinate

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Compound of Interest

Compound Name: *Ethyl 2-amino-3-methoxyisonicotinate*

Cat. No.: *B13662283*

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Introduction

Ethyl 2-amino-3-methoxyisonicotinate is a substituted pyridine derivative of significant interest as a key intermediate in the synthesis of novel pharmaceutical compounds. Its unique arrangement of an amino, a methoxy, and an ethyl ester group on the isonicotinate core presents specific challenges and requirements for analytical characterization. The precise confirmation of its structure, the accurate assessment of its purity, and the identification of potential process-related impurities are critical for ensuring the quality, safety, and efficacy of any downstream active pharmaceutical ingredient (API).

This document provides a comprehensive guide for researchers, quality control analysts, and drug development professionals, detailing a suite of robust analytical methods for the complete characterization of this molecule. The protocols herein are designed not merely as procedural steps but as a self-validating analytical framework, grounded in established chemical principles and supported by authoritative references. We will explore the causality behind each

experimental choice, from solvent selection in NMR to mobile phase composition in HPLC, to empower the scientist with a deep, functional understanding of the characterization workflow.

Physicochemical & Structural Properties

A thorough understanding of the molecule's fundamental properties is the first step in developing appropriate analytical methods.

- IUPAC Name: Ethyl 2-amino-3-methoxypyridine-4-carboxylate
- Molecular Formula: $C_9H_{12}N_2O_3$
- Molecular Weight: 196.21 g/mol
- Structure:

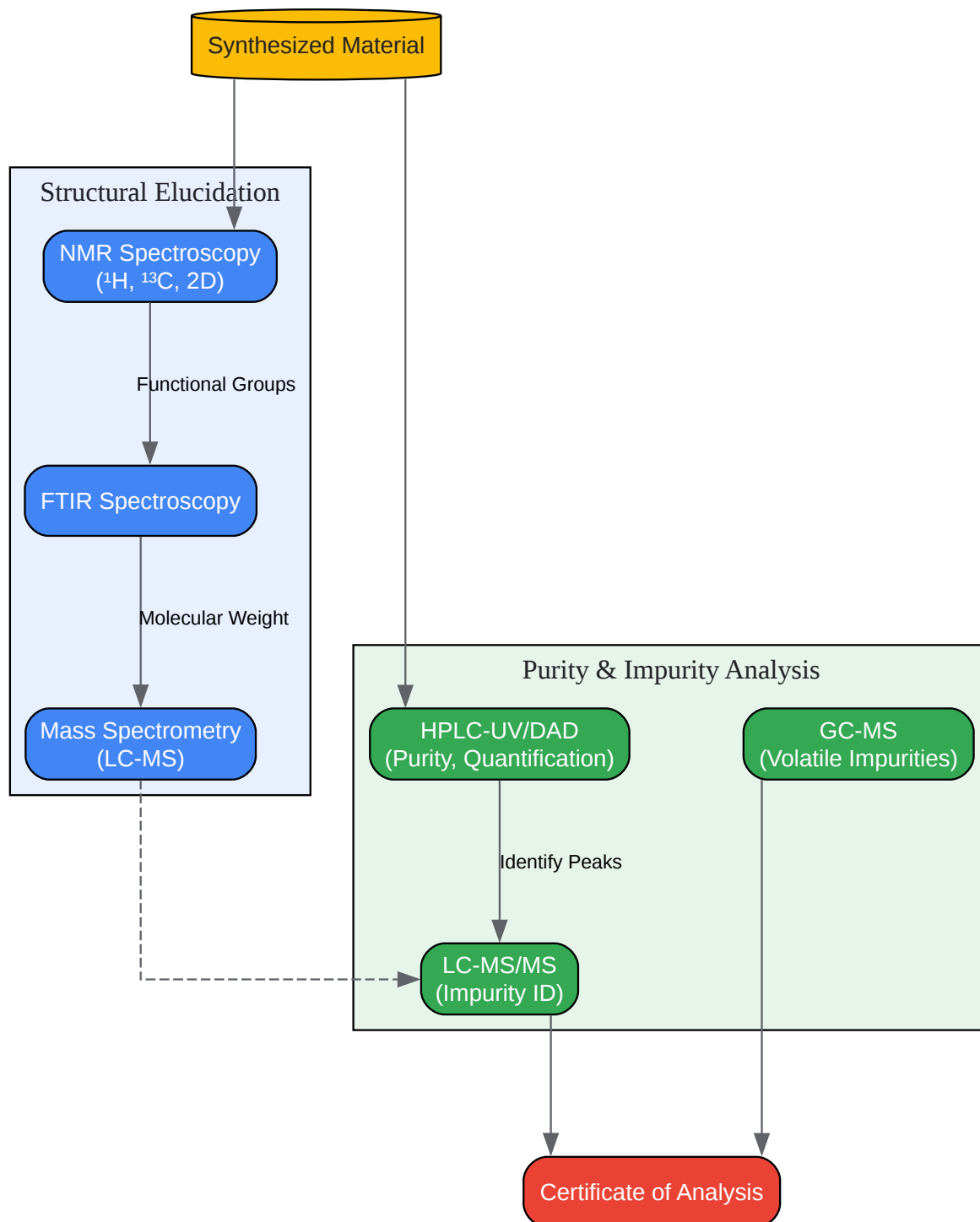
Table 1: Calculated Physicochemical Properties

Property	Predicted Value	Rationale / Reference
pKa (most basic)	3.5 - 4.5	The amino group at the 2-position is the primary basic center. Its basicity is reduced by the electron-withdrawing ester group but slightly enhanced by the methoxy group. This is a typical range for aminopyridines.[1]
logP	~1.5	Estimated based on the contributions of the pyridine core, amino, methoxy, and ethyl ester groups. Indicates moderate lipophilicity, suitable for reverse-phase chromatography.

| UV λ_{max} | ~240 nm, ~320 nm | Substituted aminopyridines typically exhibit strong UV absorbance due to $\pi \rightarrow \pi^*$ transitions in the aromatic system. The exact wavelengths are influenced by all substituents. |

Analytical Characterization Workflow

A multi-technique approach is essential for unambiguous structural confirmation and purity assessment. The logical flow of analysis ensures that each method provides complementary information, building a complete profile of the compound.



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Caption: Overall analytical workflow for characterization.

Spectroscopic Characterization Protocols

Spectroscopic methods provide the foundational evidence for the compound's chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for elucidating the precise structure and connectivity of the molecule.

Rationale for Experimental Choices:

- Solvent: Deuterated chloroform (CDCl_3) is a good first choice due to the compound's predicted logP. If solubility is poor, or to resolve exchangeable protons (NH_2), deuterated dimethyl sulfoxide (DMSO-d_6) should be used.
- Spectra: ^1H NMR provides information on the number and environment of protons. ^{13}C NMR confirms the carbon skeleton. 2D NMR experiments (like COSY and HSQC) are used to definitively assign proton and carbon signals by establishing connectivity.

4.1.1 Predicted ^1H NMR Spectrum (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.95	d, $J \approx 5$ Hz	1H	H-6	The proton at C6 is adjacent to the ring nitrogen and is expected to be the most downfield aromatic proton. [2]
~7.05	d, $J \approx 5$ Hz	1H	H-5	The proton at C5 is coupled to H6.
~5.0-5.5	br s	2H	-NH ₂	The amino protons are typically a broad singlet and can exchange with trace water in the solvent. The chemical shift is highly variable.
4.35	q, $J \approx 7$ Hz	2H	-O-CH ₂ -CH ₃	The methylene protons of the ethyl ester are split into a quartet by the adjacent methyl group. [3]
3.90	s	3H	-O-CH ₃	The methoxy protons are a singlet as they have no adjacent protons.

1.38	t, J $\approx$ 7 Hz	3H	-O-CH ₂ -CH ₃	The methyl protons of the ethyl ester are split into a triplet by the adjacent methylene group. [3]
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4.1.2 Predicted ¹³C NMR Spectrum (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Rationale / Reference
~166	C=O (Ester)	Carbonyl carbons are typically the most downfield signals in this type of molecule.[4][5]
~155	C-2 (C-NH ₂)	Carbon attached to nitrogen in an aromatic ring is significantly deshielded.
~148	C-6	Aromatic carbon adjacent to nitrogen (α -carbon).[6]
~140	C-4 (C-COOEt)	Quaternary carbon attached to the electron-withdrawing ester group.[6]
~125	C-3 (C-OCH ₃)	Carbon attached to the oxygen of the methoxy group.
~108	C-5	Aromatic carbon (β -carbon to nitrogen) is expected to be the most upfield ring carbon.
~61	-O-CH ₂ -CH ₃	Methylene carbon of the ethyl ester.
~56	-O-CH ₃	Methoxy carbon.
~14	-O-CH ₂ -CH ₃	Methyl carbon of the ethyl ester.

4.1.3 Protocol: NMR Analysis

- **Sample Preparation:** Accurately weigh 5-10 mg of the sample and dissolve it in ~0.7 mL of deuterated solvent (e.g., CDCl₃) in a clean, dry NMR tube.
- **Instrument Setup:** Acquire spectra on a 400 MHz (or higher) NMR spectrometer.
- **¹H NMR Acquisition:** Acquire data with a standard pulse program. Use a sufficient number of scans (e.g., 16) to achieve a good signal-to-noise ratio.

- **^{13}C NMR Acquisition:** Acquire data using a proton-decoupled pulse program. A larger number of scans (e.g., 1024 or more) will be required due to the low natural abundance of ^{13}C .
- **Data Processing:** Process the FID (Free Induction Decay) with an appropriate window function, Fourier transform, phase correct, and baseline correct the resulting spectrum. Calibrate the ^1H spectrum to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm) and the ^{13}C spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).
- **Interpretation:** Integrate the ^1H signals and assign all peaks based on chemical shift, multiplicity, and integration, comparing them to the predicted values.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR provides confirmation of the key functional groups present in the molecule.

Rationale for Experimental Choices:

- **Technique:** Attenuated Total Reflectance (ATR) is the preferred method for solid samples as it requires minimal sample preparation and is highly reproducible.

Table 2: Predicted Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group
3450 - 3300	Medium, Doublet	N-H Asymmetric & Symmetric Stretch	Primary Amine (-NH ₂)
3100 - 3000	Medium-Weak	C-H Aromatic Stretch	Pyridine Ring
2980 - 2850	Medium	C-H Aliphatic Stretch	Ethyl & Methoxy groups
~1720	Strong	C=O Stretch	Ester Carbonyl
1620 - 1580	Strong	C=C / C=N Ring Stretch	Pyridine Ring
~1250	Strong	C-O Asymmetric Stretch	Aryl-O-CH ₃ (Methoxy)

| 1200 - 1050 | Strong | C-O Stretch | Ester |

Reference for general ranges:[\[7\]](#)

4.2.1 Protocol: FTIR-ATR Analysis

- **Background Scan:** Ensure the ATR crystal is clean. Record a background spectrum of the empty ATR accessory.
- **Sample Application:** Place a small amount (a few milligrams) of the solid sample onto the ATR crystal. Apply pressure using the anvil to ensure good contact.
- **Sample Scan:** Acquire the sample spectrum. Typically, 32 scans at a resolution of 4 cm^{-1} are sufficient.
- **Data Processing:** The software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- **Interpretation:** Identify the characteristic absorption bands and compare them with the predicted values to confirm the presence of the key functional groups.

Mass Spectrometry (MS)

MS is used to confirm the molecular weight and can provide structural information through fragmentation analysis. It is most effectively performed coupled with a chromatographic inlet (LC-MS or GC-MS).

Rationale for Experimental Choices:

- **Ionization:** Electrospray Ionization (ESI) in positive mode is ideal for this molecule. The basic nitrogen of the pyridine ring and the amino group are readily protonated to form an $[M+H]^+$ ion.
- **Expected Ions:**
 - $[M+H]^+$: 197.09 (Calculated for $C_9H_{13}N_2O_3^+$)
 - $[M+Na]^+$: 219.07 (Calculated for $C_9H_{12}N_2O_3Na^+$)

Predicted Fragmentation Pattern ($[M+H]^+$): The most likely fragmentation pathways involve the loss of neutral molecules from the ester group:

- Loss of ethylene (C_2H_4 , -28 Da): Leads to the corresponding carboxylic acid ion at m/z 169.
- Loss of ethanol (C_2H_5OH , -46 Da): Leads to a protonated acylium ion at m/z 151.

Chromatographic Purity and Impurity Profiling

Chromatographic methods are the gold standard for determining the purity of a compound and for detecting, identifying, and quantifying any impurities.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC with UV detection is the primary method for assessing purity and quantifying the main component.

Rationale for Experimental Choices:

- Column: A C18 stationary phase provides good retention for this molecule of moderate polarity.
- Mobile Phase: A mixture of water and a polar organic solvent (acetonitrile or methanol) is used. A low concentration of an acid (formic acid or acetic acid) is added to the aqueous phase. This suppresses the silanol activity on the stationary phase and ensures the amino group is protonated, leading to sharp, symmetrical peaks.[\[8\]](#)[\[9\]](#)
- Detector: A Diode Array Detector (DAD) is preferred as it can monitor multiple wavelengths simultaneously and provide UV spectral data for peak purity analysis.

5.1.1 Protocol: HPLC-DAD Purity Analysis

Parameter	Condition
Column	C18, 150 mm x 4.6 mm, 3.5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	10% B to 90% B over 15 minutes, hold for 3 min, return to 10% B and equilibrate for 5 min
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	5 µL
Detection	Diode Array Detector (DAD), monitor at 254 nm and 320 nm
Sample Prep.	Accurately weigh ~10 mg of sample into a 100 mL volumetric flask. Dissolve and dilute to volume with 50:50 Water:Acetonitrile. Filter through a 0.45 µm syringe filter.

5.1.2 System Suitability & Validation:

- Tailing Factor: For the main peak, should be between 0.8 and 1.5.
- Theoretical Plates: >2000.
- Repeatability: Inject the standard solution five times; the relative standard deviation (RSD) of the peak area should be <2.0%.
- Purity Calculation: Purity is determined by area percent normalization, assuming all impurities have a similar response factor at the chosen wavelength.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a complementary technique suitable for identifying volatile or semi-volatile impurities that may not be detected by HPLC.

Rationale for Experimental Choices:

- Column: A low-to-mid polarity column like a DB-5 or HP-5ms is a versatile choice for separating a wide range of organic molecules.[\[10\]](#)[\[11\]](#)
- Inlet: A split injection is used to avoid overloading the column. The inlet temperature must be high enough to ensure rapid vaporization but not so high as to cause thermal degradation.

5.2.1 Protocol: GC-MS Impurity Analysis

Parameter	Condition
Column	HP-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temp.	250 °C
Injection	1 µL, Split ratio 20:1
Oven Program	Start at 100 °C, hold 2 min. Ramp at 15 °C/min to 280 °C, hold 5 min.
Transfer Line Temp.	280 °C
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
MS Mode	Electron Ionization (EI) at 70 eV, Full Scan (m/z 40-450)
Sample Prep.	Dissolve ~1 mg of sample in 1 mL of a suitable solvent (e.g., Dichloromethane or Ethyl Acetate).

Potential Process-Related Impurities

A critical aspect of characterization is anticipating and controlling impurities that may arise during synthesis. Assuming a synthesis route starting from 2-chloro-3-methoxypyridine-4-carboxylic acid, potential impurities could include:

- Starting Materials: Unreacted 2-chloro-3-methoxypyridine-4-carboxylic acid or its ethyl ester.
- Hydrolysis Product: 2-amino-3-methoxyisonicotinic acid (from hydrolysis of the ethyl ester).
- Isomeric Impurities: Positional isomers that may form during the synthesis of the pyridine ring.
- Residual Solvents: Solvents used in the reaction and purification steps (e.g., ethanol, toluene, ethyl acetate).

These impurities should be monitored using the chromatographic methods described above. The hydrolysis product, being more polar, would elute earlier in the RP-HPLC method. Residual solvents would be analyzed by a dedicated headspace GC method.

Summary of Analytical Methods

Table 3: Consolidated Method Parameters

Technique	Key Parameters	Purpose
^1H / ^{13}C NMR	400 MHz, CDCl_3 or DMSO-d_6	Unambiguous structure confirmation and assignment
FTIR-ATR	4000-400 cm^{-1} , 4 cm^{-1} resolution	Functional group identification (NH_2 , C=O , C-O)
LC-MS (ESI+)	C18 column, $\text{H}_2\text{O}/\text{ACN}$ gradient with Formic Acid	Molecular weight confirmation and impurity identification
HPLC-DAD	C18 column, $\text{H}_2\text{O}/\text{ACN}$ gradient with Formic Acid, UV at 254 nm	Purity assay and quantification of non-volatile impurities

| GC-MS (EI) | HP-5ms column, Temperature gradient (100-280 °C) | Identification of volatile and semi-volatile impurities |

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